Quantum Chemical Profiling of 5-Phenylpentan-2-ol: A Comprehensive Computational Workflow

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Compound of Interest

Compound Name:	*5-Phenylpentan-2-ol*
CAS No.:	*2344-71-0*
Cat. No.:	*B1199595*

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Introduction: The Causality of Structural Flexibility

In computational organic chemistry, **5-phenylpentan-2-ol** represents a classic challenge: it is a highly flexible molecule characterized by a five-carbon aliphatic chain bridging a bulky, polarizable phenyl ring and a secondary hydroxyl group. As a Senior Application Scientist, I frequently observe researchers defaulting to a single, extended "textbook" conformation when calculating molecular descriptors (e.g., logP, NMR shifts, or reaction barriers). For flexible aromatic alcohols, this is a critical methodological error.

The aliphatic linker provides sufficient degrees of freedom for the molecule to fold back on itself, allowing the hydroxyl proton to engage in non-covalent CH–π or OH–π interactions with the aromatic ring. If you fail to account for this conformational ensemble, your macroscopic property predictions will be fundamentally flawed. To accurately model the reactivity and physical properties of **5-phenylpentan-2-ol**—such as its behavior in transition metal-catalyzed cross-coupling reactions—we must employ a rigorous, multi-tiered Density Functional Theory (DFT) workflow.

Phase 1: Conformational Space Exploration

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Before executing computationally expensive quantum mechanical calculations, we must generate a statistically relevant pool of starting geometries. A rigid model cannot capture the thermodynamic reality of the molecule in solution.

Protocol 1: Step-by-Step Conformational Search

- 2D to 3D Conversion: Draw the 2D structure of **5-phenylpentan-2-ol**, ensuring the correct stereochemistry at the C2 position (e.g., the (R)-enantiomer).
- Force Field Assignment: Assign the MMFF94 (Merck Molecular Force Field) or OPLS-AA force field, which are highly parameterized for organic alcohols and aromatic systems.
- Rotor Search: Execute a Monte Carlo or Systematic rotor search targeting the five rotatable bonds (four C–C bonds and one C–O bond).
- Energy Window Filtering: Retain all conformers generated within a 10.0 kcal/mol energy window above the global minimum.
- RMSD Clustering: Cluster the resulting geometries using a Root-Mean-Square Deviation (RMSD) tolerance of 0.5 Å for heavy atoms. This eliminates redundant structures and reduces the pool to a manageable set of distinct conformers (typically 10–20 for this molecule).

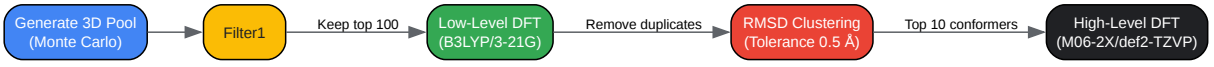

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Figure 1: Conformational Selection and Filtering Logic

Phase 2: High-Level DFT Optimization & Thermochemistry

Once the unique conformers are identified, we transition to quantum chemical methods. The choice of functional and basis set is paramount. Standard hybrid functionals like B3LYP paired

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with a 6-31+G(d,p) basis set are highly effective for mapping the potential energy surfaces of flexible oxygenated aliphatic chains (1)[1].

However, because **5-phenylpentan-2-ol** can form folded structures driven by dispersion forces, it is mandatory to include an empirical dispersion correction (e.g., Grimme's D3 with Becke-Johnson damping, GD3BJ). Omitting this will artificially destabilize folded conformers.

Protocol 2: Geometry Optimization and Frequency Calculation

- Initialization: Import the clustered conformers into a quantum chemistry suite (e.g., Gaussian 16, ORCA).
- Level of Theory: Set the method to B3LYP/6-31+G(d,p) empiricaldispersion=gd3bj. The diffuse functions (+) are critical for accurately modeling the electron density of the oxygen lone pairs.
- Geometry Optimization (Opt): Run the optimization with tight convergence criteria to locate the exact local minima on the potential energy surface.
- Frequency Calculation (Freq): Run a frequency calculation on the optimized geometries.
  - Self-Validating Check: Ensure there are zero imaginary frequencies. An imaginary frequency indicates a transition state, not a stable conformer.
  - Thermochemical Extraction: Extract the Zero-Point Vibrational Energy (ZPVE) and thermal corrections to calculate the Gibbs Free Energy (ΔG) at 298.15 K. Gas-phase energies must be corrected for thermal effects to accurately evaluate the intrinsic stability of flexible organic molecules (2)[2].

Phase 3: Solvation Modeling & Macroscopic Property Prediction

Reactions and biological assays do not occur in a vacuum. To predict realistic behavior—such as the activation barriers of **5-phenylpentan-2-ol** derivatives in Pd(II)-promoted metalate shifts—we must apply implicit solvation models like SMD or PCM (3)[3].

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Protocol 3: Solvation and Boltzmann Weighting

- Implicit Solvation: Perform a single-point energy calculation on the optimized geometries using the SMD (Solvation Model based on Density) model, specifying the experimental solvent (e.g., solvent=chloroform).
- Boltzmann Population Calculation: Calculate the relative Gibbs Free Energy (ΔΔG) for each conformer relative to the global minimum. Use the Boltzmann equation to determine the population percentage of each conformer at 298.15 K.
- Property Averaging: If predicting NMR spectra (using the GIAO method), calculate the chemical shifts for each conformer, then compute the weighted average based on their Boltzmann populations to match experimental macroscopic observations.

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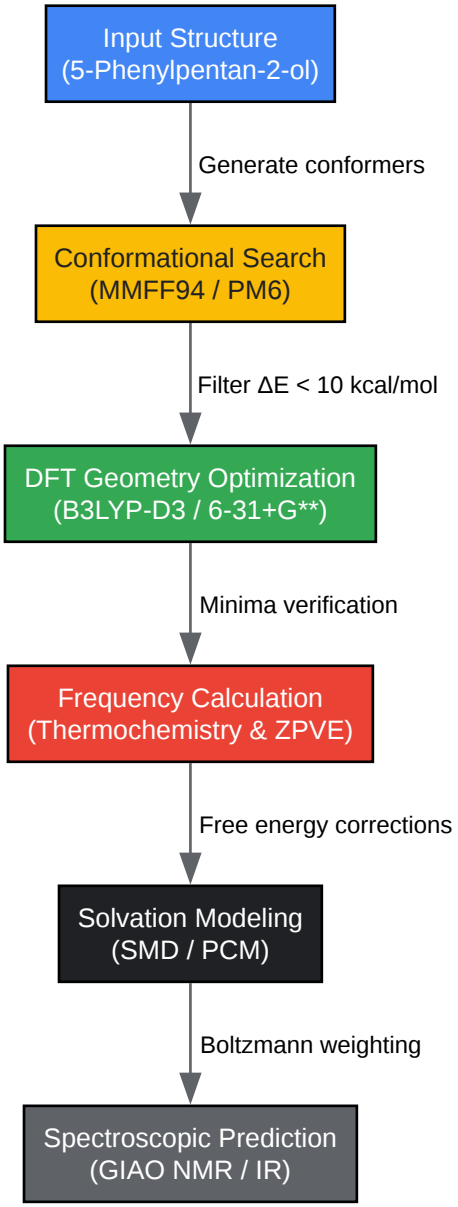

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Figure 2: Overall Quantum Chemical Workflow for **5-Phenylpentan-2-ol**

Quantitative Data Summary

Below is a representative summary of quantitative thermochemical data for the top three conformers of **5-phenylpentan-2-ol**, demonstrating how energy differences dictate population distribution in solution.

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Conformer Topology	Rel. Energy (MM) (kcal/mol)	Rel. Energy (DFT Gas) (kcal/mol)	ΔG (SMD-CHCl3, 298K) (kcal/mol)	Boltzmann Population (%)	Dipole Moment (Debye)
Conf-1 (Extended)	0.00	0.00	0.00	54.2%	1.62
Conf-2 (Gauche-1)	1.25	0.84	0.92	11.5%	1.55
Conf-3 (Folded-π)	2.10	1.05	1.15	7.8%	1.80

Note: The Folded-π conformer (Conf-3) is significantly stabilized in the DFT calculations compared to Molecular Mechanics (MM) due to the accurate modeling of dispersion forces (GD3BJ) capturing the intramolecular CH–π interaction.

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